

# Fenazaquin Field Application: Application Notes and Protocols

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## Compound of Interest

Compound Name: Fenazaquin

Cat. No.: B1672487

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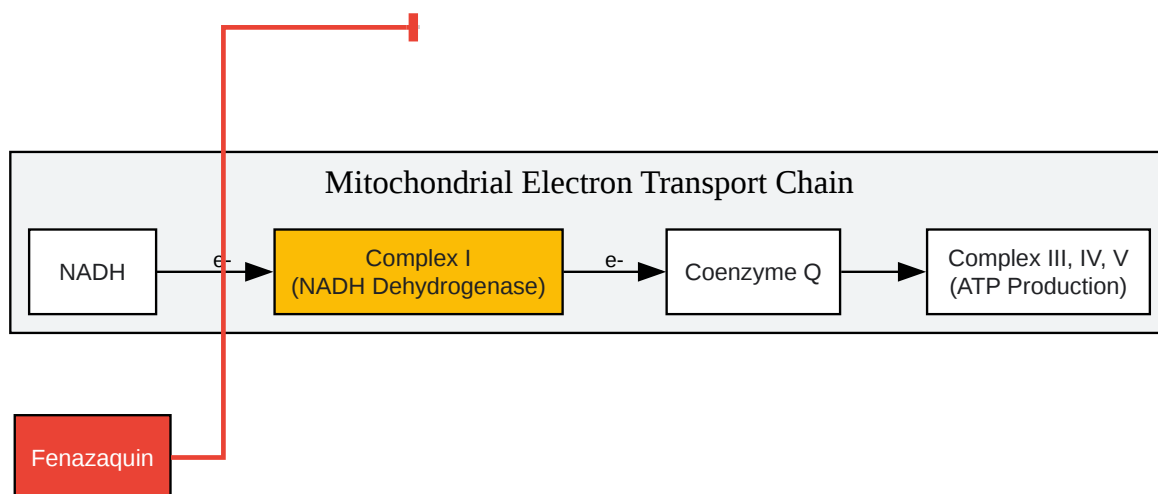
For Researchers, Scientists, and Drug Development Professionals

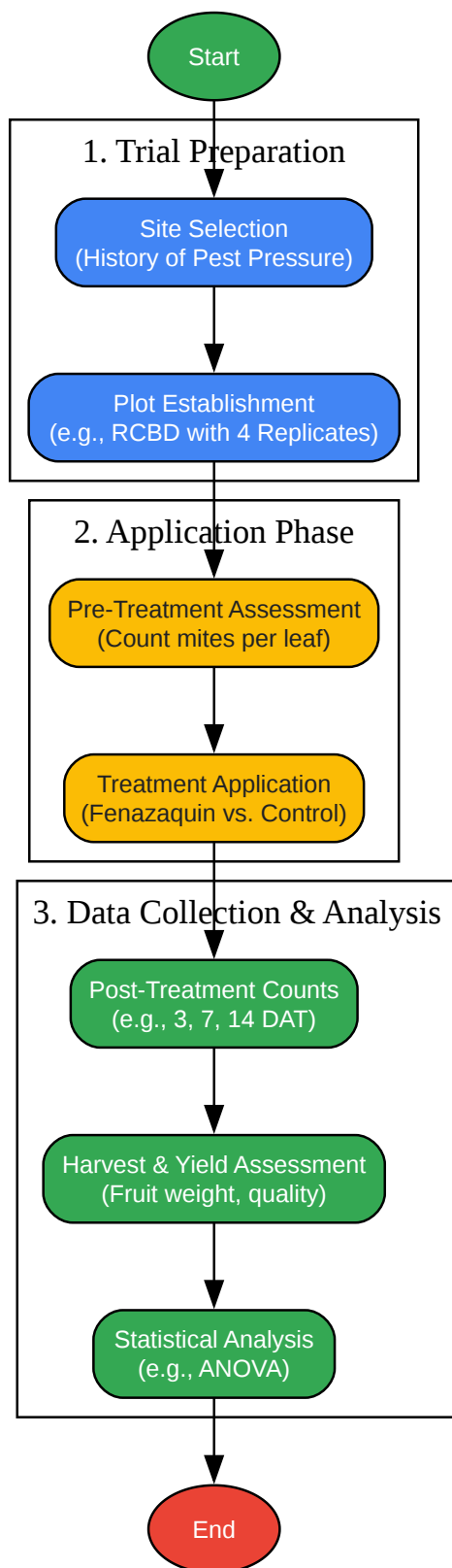
## Introduction

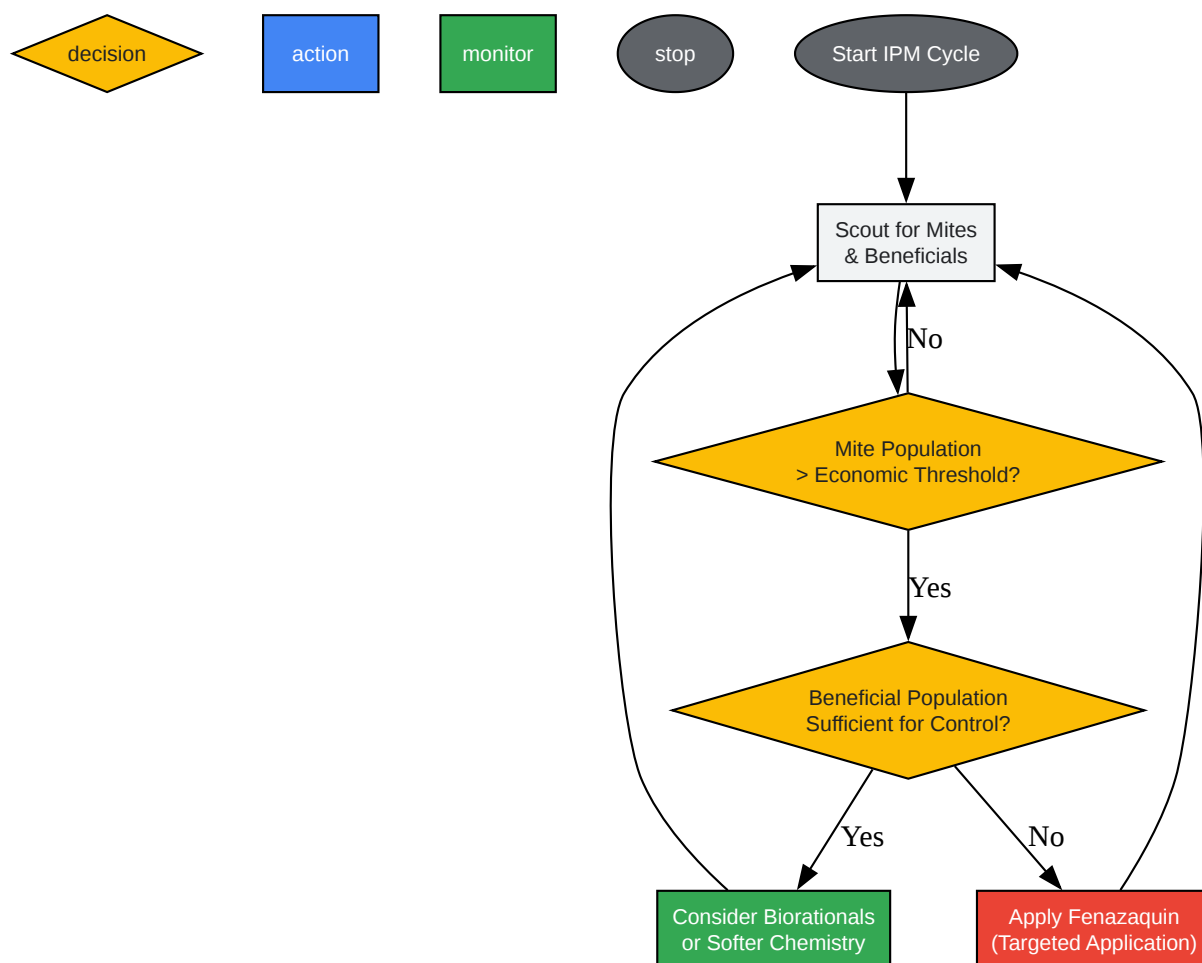
**Fenazaquin** is a broad-spectrum quinazoline acaricide and insecticide that provides effective control against a wide variety of mites and whiteflies.[1][2][3] It is utilized in integrated pest management (IPM) strategies for numerous agricultural crops, including fruits, vegetables, and ornamental plants.[4] **Fenazaquin** acts on all life stages of mites, including eggs (ovicidal activity), immature, and adult stages, primarily through contact and ingestion.[1][2][5]

## Mode of Action

**Fenazaquin**'s mechanism of action involves the disruption of cellular respiration. It is classified as a Mitochondrial Electron Transport Inhibitor (METI), specifically targeting and inhibiting the function of Complex I (NADH: ubiquinone oxidoreductase) in the mitochondrial respiratory chain.[1][2][6] This inhibition halts the production of ATP, leading to energy deprivation and eventual mortality of the target pest.







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